

Thermodynamic Stability and Mechanistic Profiling of 2-Fluorooxirane: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Fluorooxirane

CAS No.: 64515-39-5

Cat. No.: B14494622

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Executive Summary

2-Fluorooxirane (FO) represents a highly specialized fluorinated epoxide that challenges conventional thermodynamic and kinetic models. The direct attachment of a highly electronegative fluorine atom to a strained three-membered oxirane ring induces profound structural distortions, yet the molecule maintains remarkable thermodynamic stability. This unique profile makes **2-fluorooxirane** a critical benchmark in computational chemistry—specifically for quantifying electroweak parity violation in chiral molecules—and a highly predictable, regioselective synthon in the development of fluorinated pharmaceuticals and advanced dielectric fluids.

This whitepaper synthesizes the thermodynamic properties, regioselective ring-opening mechanisms, and self-validating experimental protocols associated with **2-fluorooxirane**, providing actionable intelligence for researchers and drug development professionals.

Structural Anomalies and Thermodynamic Stability

The thermodynamic stability of **2-fluorooxirane** is inextricably linked to its distorted molecular geometry. Ab initio calculations at the MP2/TZ2P and CCSD(T) levels reveal that the oxirane ring is highly asymmetric.

Causality of Distortion: The strong electron-withdrawing inductive effect of the fluorine atom significantly increases the

-character of the adjacent C2–O bond. This polarization shortens the C2–O bond by approximately 8 pm relative to the unsubstituted C3–O bond [1]. Despite this severe geometric strain, the molecule does not spontaneously degrade under standard conditions. In fact, gaseous fluorooxiranes exhibit exceptional thermal and chemical stability, boasting a dielectric strength greater than 5 kV at 20 kPa. This stability profile allows them to function as highly efficient, low-global-warming-potential (GWP) alternatives to SF₆ in gas-insulated transmission lines and dielectric fluids [2].

Furthermore, because **2-fluorooxirane** is a rigid, chiral molecule, it serves as a primary candidate for investigating parity violation (PV) in nuclear magnetic resonance (NMR) and thermodynamics. The theoretical parity-violating energy difference (

) between its

- and

-enantiomers is calculated to be on the order of 100 aeV (

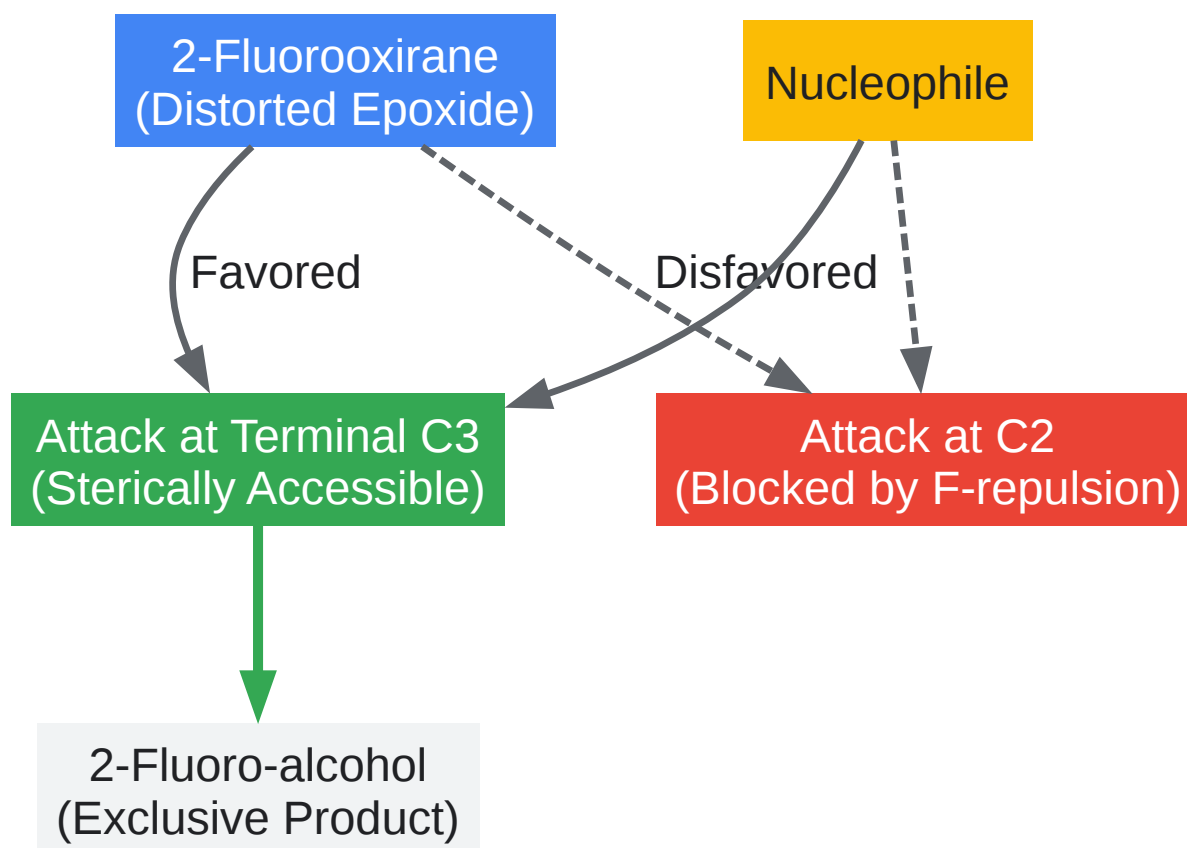
J/mol), a fundamental symmetry breaking driven by weak nuclear forces [3].

Regioselective Ring-Opening Dynamics

In drug development, epoxides are heavily utilized as electrophilic synthons. However, unsubstituted or alkyl-substituted oxiranes often suffer from poor regioselectivity during nucleophilic attack, yielding 1:1 mixtures of regioisomers. **2-Fluorooxirane** bypasses this limitation entirely.

Mechanistic Causality: When subjected to nucleophilic attack (e.g., by trialkylaluminum or amines), **2-fluorooxirane** is alkylated exclusively at the terminal carbon (C3), yielding pure 2-fluoro-alcohol derivatives [4]. This strict regioselectivity is governed by two factors:

- **Electrostatic Repulsion:** The lone pairs on the fluorine atom at C2 create a dense electron cloud that repels incoming electron-rich nucleophiles.
- **Bond Strength Differentials:** The shortened C2–O bond is thermodynamically stronger and more resistant to cleavage than the standard C3–O bond. Consequently, the transition state for C3 attack is significantly lower in energy, funneling the reaction exclusively down one pathway.



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Fig 1: Regioselective nucleophilic ring-opening mechanism of **2-Fluorooxirane**.

Kinetic Profiling via Infrared Multiphoton Dissociation (IRMPD)

To understand the kinetic lability of **2-fluorooxirane** under extreme stress, researchers utilize Infrared Multiphoton Dissociation (IRMPD).

Causality of Dissociation: The C–F stretching chromophore in **2-fluorooxirane** is highly responsive to IR laser excitation. Absorption of approximately 24 infrared photons (at cm^{-1}) provides enough energy to breach the reaction threshold [1]. Rather than shattering randomly, the molecule follows a deterministic, step-wise degradation pathway. The oxirane ring opens to form stable intermediates (acetylfluoride and fluoroacetaldehyde), which subsequently undergo HF elimination to yield ketene.



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Fig 2: IR multiphoton dissociation (IRMPD) pathway of **2-Fluorooxirane**.

Self-Validating Experimental Workflows

To ensure high-fidelity data generation, the following protocols incorporate internal self-validation mechanisms.

Workflow A: Computational Evaluation of Parity Violation Energy ()

Because the energy differences between chiral enantiomers are minute, computational models must be rigorously benchmarked against empirical spectroscopic data.

- Geometry Optimization: Optimize the structure of
- and
-**2-fluorooxirane** using the MP2(full)/TZ2P basis set.
- Harmonic Frequency Calculation: Calculate the harmonic vibrational frequencies for the optimized geometries.
- Self-Validation (Spectroscopic Benchmarking): Compare the calculated frequencies against experimental high-resolution IR fundamentals. Decision Gate: If the deviation exceeds 1–

6%, the basis set is suffering from anharmonicity artifacts and must be scaled or upgraded to CCSD(T).

- Electroweak Potential Mapping: Once validated, apply the Breit-Pauli Hamiltonian framework to calculate the leading-order PV contributions to the isotropic shielding constant () and spin-spin coupling constant ().

Workflow B: IRMPD Kinetics and Intermediate Trapping

- Sample Preparation: Isolate gaseous **2-fluorooxirane** in a vacuum chamber equipped with real-time FTIR monitoring.
- Laser Excitation: Irradiate the sample using a tunable CO₂ laser set to cm^{-1} (targeting the C–F stretch).
- In-Situ Monitoring: Record the decay of the 1083 cm^{-1} peak and the emergence of intermediate carbonyl stretches (acetylfluoride).
- Self-Validation (Mass-Balance Closure): Quantify the final yield of ketene (via its distinct C=C=O asymmetric stretch) and HF. Decision Gate: The stoichiometric formation rate of ketene must perfectly mirror the decay rate of the initial **2-fluorooxirane** population. Any discrepancy indicates a leak in the vacuum system or an unmapped side-reaction (e.g., polymerization).

Quantitative Data Summary

The following table consolidates the critical thermodynamic, structural, and kinetic parameters defining **2-fluorooxirane**.

Parameter	Quantitative Value	Mechanistic Causality / Significance
C2–O Bond Length	~1.35 Å (Shortened by 8 pm)	High F electronegativity increases -character, strengthening the bond and distorting the ring.
C3–O Bond Length	~1.43 Å	Standard epoxide C–O bond length; acts as the primary site for nucleophilic cleavage.
Parity Violation Energy ()	~100 aeV (J/mol)	Baseline metric for electroweak symmetry breaking between - and -enantiomers.
Dielectric Strength	>5 kV at 20 kPa	High thermal/chemical stability enables use as a low-GWP dielectric fluid alternative to SF ₆ .
IRMPD Activation Threshold	~24 photons (cm ⁻¹)	Exact energy required to breach the ring-opening transition state toward acetylfluoride.
Regioselectivity Ratio (C3 vs C2)	> 99:1	Electrostatic repulsion by fluorine completely blocks C2 nucleophilic attack.

References

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- Perspectives on parity violation in chiral molecules: theory, spectroscopic experiment and biomolecular homochirality Chemical Science (RSC Publishing) URL:[[Link](#)]
- Organofluorine Chemistry PDF Free Download - epdf.pub URL:[[Link](#)]
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